

Application Note: Comprehensive Analytical Characterization of 1H-Isoindole Hydrochloride

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Compound of Interest

Compound Name: 1H-Isoindole hydrochloride

Cat. No.: B13357782

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Executive Summary

1H-Isoindole hydrochloride (also known as 2,3-dihydro-**1H-isoindole hydrochloride** or isoindoline hydrochloride) is a critical bicyclic secondary amine building block[1]. It is heavily utilized in the synthesis of complex pharmaceutical scaffolds, particularly in neuroscience and oncology drug discovery, where the isoindole core modulates specific biological pathways[2]. The hydrochloride salt form is specifically engineered to enhance the compound's solubility in polar media and to prevent the rapid oxidative degradation typical of free secondary amines[1][2]. This application note details a self-validating analytical framework for the rigorous characterization of **1H-Isoindole hydrochloride**, ensuring high fidelity in structural elucidation and purity profiling[3].

Physicochemical Profiling

Understanding the fundamental properties of **1H-Isoindole hydrochloride** is a prerequisite for robust sample preparation. The solubility of amine hydrochlorides is governed by solvent polarity; thus, polar organic solvents or aqueous buffers are required to completely dissociate the ionic lattice prior to analysis[4].

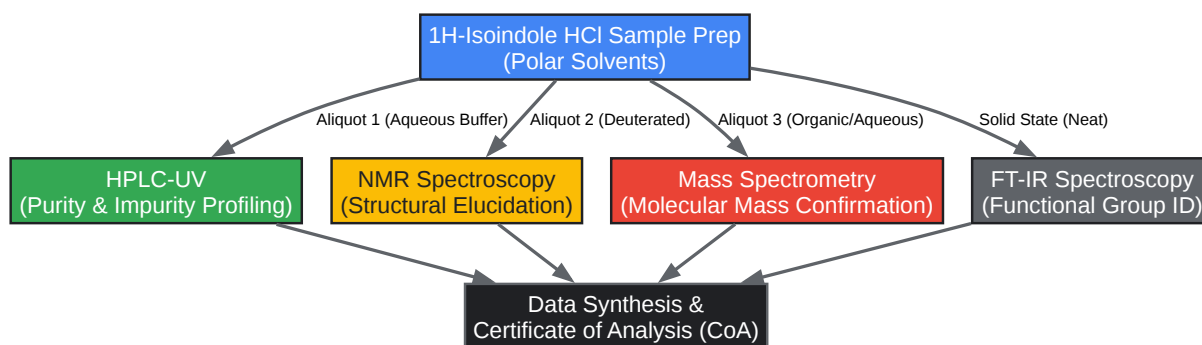
Table 1: Physicochemical Properties of **1H-Isoindole Hydrochloride**

Parameter	Specification
IUPAC Name	2,3-dihydro-1H-isoindole hydrochloride
CAS Number	32372-82-0
Molecular Formula	C ₈ H ₁₀ ClN
Molecular Weight	155.62 g/mol
Physical Appearance	Solid (White to off-white powder)
Purity Target	≥ 97%
Storage Conditions	Refrigerated (2-8°C), desiccated
GHS Hazards	H315, H319, H335

(Data synthesized from standard reference databases[1][3])

Analytical Strategy & Workflow

To establish a self-validating system, this workflow employs orthogonal analytical techniques. Chromatographic purity (HPLC) validates sample homogeneity, while spectroscopic methods (NMR, MS, FT-IR) independently confirm the molecular structure and functional groups[5][6].



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Analytical workflow for the characterization of **1H-Isoindole hydrochloride**.

Chromatographic Purity (HPLC-UV)

Causality & Rationale: 1H-Isoindole is a secondary amine. In standard reverse-phase chromatography, the unprotonated amine interacts strongly with residual silanol groups on the silica stationary phase, leading to severe peak tailing and inaccurate integration. By utilizing an acidic mobile phase (e.g., 0.1% TFA), the mobile phase pH is driven well below the pKa of the amine. This maintains the isoindole exclusively in its protonated state, suppressing secondary silanol interactions and yielding sharp, symmetrical peaks.

Step-by-Step Protocol:

- **Sample Preparation:** Dissolve 1.0 mg of 1H-Isoindole HCl in 1.0 mL of Mobile Phase A. Sonicate for 5 minutes to ensure complete dissolution.
- **Column Selection:** C18, 4.6 x 150 mm, 5 µm particle size.
- **Mobile Phase A:** LC-MS grade Water + 0.1% Trifluoroacetic acid (TFA).
- **Mobile Phase B:** LC-MS grade Acetonitrile + 0.1% TFA.
- **Gradient Program:**
 - 0–2 min: 5% B
 - 2–12 min: Linear ramp to 95% B
 - 12–15 min: Hold at 95% B
 - 15–16 min: Return to 5% B (re-equilibration for 4 mins)
- **Flow Rate & Injection:** 1.0 mL/min; 10 µL injection volume.
- **Detection:** Monitor UV absorbance at 210 nm (amine backbone) and 254 nm (aromatic ring transitions).

Structural Elucidation (NMR & MS)

Nuclear Magnetic Resonance (NMR) Spectroscopy

Causality & Rationale: The hydrochloride salt exhibits poor solubility in non-polar deuterated solvents like CDCl_3 . DMSO- d_6 is selected due to its high dielectric constant, which effectively solvates the ionic salt[4][6]. Furthermore, using strictly anhydrous DMSO- d_6 prevents the rapid exchange of the amine protons with water, allowing the broad NH_2^+ signal to be observed. This acts as an internal validation that the compound has remained in its intact salt form.

Step-by-Step Protocol:

- Preparation: Dissolve 15 mg of the compound in 0.6 mL of anhydrous DMSO- d_6 .
- Acquisition (^1H NMR): Acquire at 400 MHz using 16 scans and a 2-second relaxation delay. Expect aromatic protons (4H) around 7.3–7.4 ppm and the equivalent benzylic CH_2 protons (4H) around 4.5 ppm[6].
- Acquisition (^{13}C NMR): Acquire at 100 MHz using 1024 scans to resolve the aromatic and aliphatic carbons.
- Processing: Apply exponential line broadening (0.3 Hz for ^1H) and phase/baseline correct the spectra.

Electrospray Ionization Mass Spectrometry (ESI-MS)

Causality & Rationale: ESI is highly efficient for pre-formed ions. Because the analyte is already a hydrochloride salt, it dissociates instantly in a polar solvent mixture. Operating in positive ion mode targets the free base $[\text{M}+\text{H}]^+$, providing unambiguous confirmation of the core mass without interference from the chloride counterion.

Step-by-Step Protocol:

- Preparation: Dilute the stock solution to 1 $\mu\text{g/mL}$ in 50:50 Water:Methanol containing 0.1% Formic Acid.
- Acquisition: Inject directly into the ESI source operating in Positive Mode.
- Validation: Monitor for the target m/z of 120.08, corresponding to the protonated free base ($\text{C}_8\text{H}_{10}\text{N}^+$).

Vibrational Spectroscopy (FT-IR)

Causality & Rationale: Traditional KBr pellet preparation is contraindicated for amine hydrochlorides due to their hygroscopic nature. KBr absorbs atmospheric moisture during pressing, creating a massive O-H stretch artifact around 3400 cm^{-1} that obscures the critical N-H stretching frequencies of the isoindole ring. Attenuated Total Reflectance (ATR) FT-IR bypasses this issue entirely, allowing direct analysis of the neat solid and preserving the integrity of the spectrum[5].

Step-by-Step Protocol:

- **Background:** Collect a background spectrum of the clean, dry diamond ATR crystal.
- **Sample Application:** Place 2-3 mg of neat 1H-Isoindole HCl solid directly onto the crystal.
- **Compression:** Apply consistent pressure using the anvil to ensure intimate contact with the crystal surface.
- **Acquisition:** Scan from 4000 to 400 cm^{-1} (32 scans, 4 cm^{-1} resolution).
- **Validation:** Confirm the presence of N-H stretching (broad, $\sim 3200\text{--}2800\text{ cm}^{-1}$ typical for amine salts) and aromatic C-H stretching ($\sim 3050\text{ cm}^{-1}$).

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Sources

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